

Analytical methods for 2-(2-Aminophenyl)ethane-1-sulfonamide quantification

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Compound of Interest

Compound Name: 2-(2-Aminophenyl)ethane-1-sulfonamide

Cat. No.: B15276610

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Abstract

2-(2-Aminophenyl)ethane-1-sulfonamide (APES) is a critical intermediate in the synthesis of fused-ring sultams and sulfonamide-based kinase inhibitors. Due to the presence of a primary aromatic amine moiety, APES is classified as a potentially mutagenic impurity (PMI) / genotoxic impurity (GTI) requiring strict control at trace levels (often <10-20 ppm) in final Active Pharmaceutical Ingredients (APIs). This guide details two validated protocols: a robust HPLC-UV method for process monitoring (assay/purity) and a high-sensitivity LC-MS/MS method for trace quantification, ensuring compliance with ICH M7 guidelines.

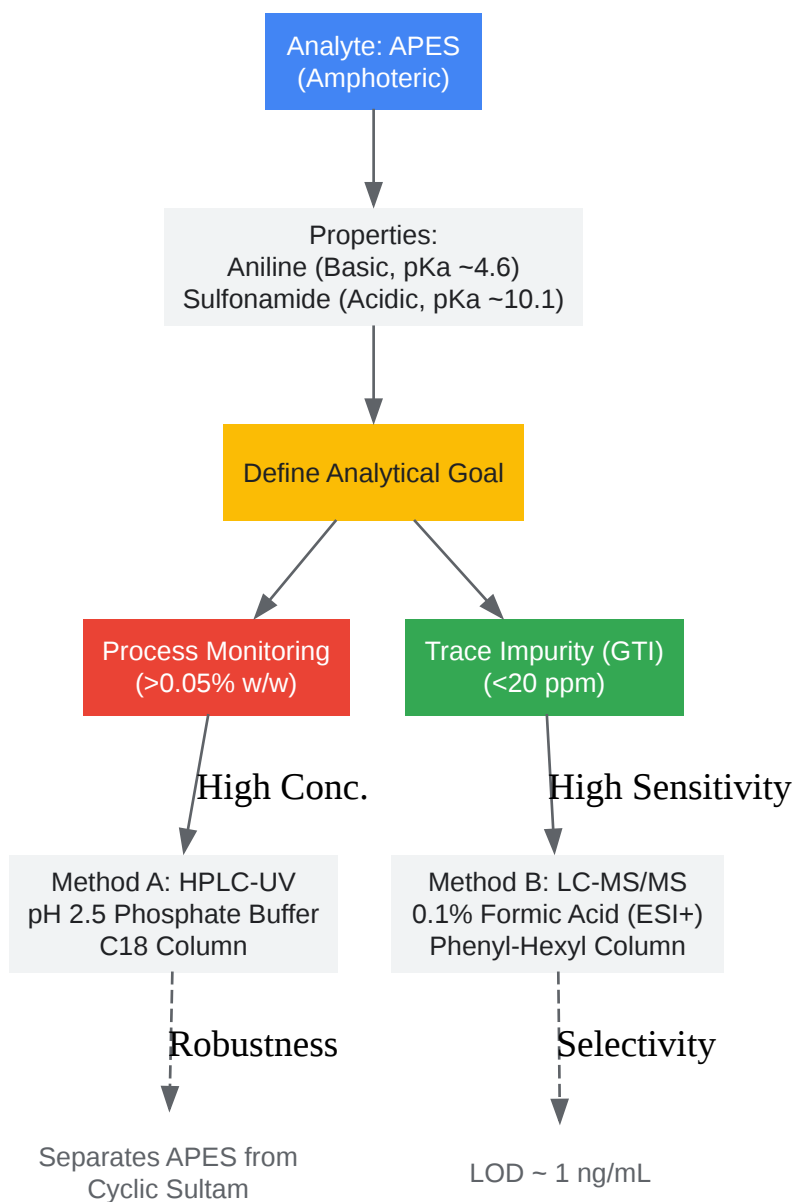
Introduction & Chemical Context

The analysis of APES presents a unique chromatographic challenge due to its amphoteric nature. The molecule contains a basic aniline group (pKa ~4.6) and an acidic primary sulfonamide group (pKa ~10.1).

- **Cyclization Risk:** In solution, particularly under basic or thermal stress, APES can cyclize to form 3,4-dihydro-2H-1,2-benzothiazine 1,1-dioxide (a sultam). The analytical method must resolve the open-chain APES from this cyclic degradation product.
- **Safety Profile:** As an aniline derivative, it possesses a structural alert for genotoxicity. Regulatory bodies (FDA/EMA) typically require Limit of Quantitation (LOQ) levels relative to the API dose, often necessitating detection limits in the low ng/mL range.

Figure 1: Method Development Logic

The following diagram illustrates the decision matrix for selecting the appropriate detection mode and column chemistry based on the amphoteric properties of APES.



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Caption: Decision tree for selecting HPLC-UV vs. LC-MS/MS based on sensitivity requirements and chemical properties.

Protocol A: HPLC-UV for Process Monitoring (Purity/Assay)

Objective: Quantify APES at levels >0.05% during synthesis or raw material release testing.

Mechanism: At pH 2.5, the aniline is protonated (

), increasing water solubility and reducing silanol interactions, while the sulfonamide remains neutral.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm)	End-capped C18 prevents tailing of the basic aniline moiety.
Mobile Phase A	20 mM Potassium Phosphate Buffer, pH 2.5	Low pH suppresses silanol activity and keeps aniline protonated.
Mobile Phase B	Acetonitrile (HPLC Grade)	Standard organic modifier.
Flow Rate	1.0 mL/min	Standard backpressure optimization.
Detection	UV @ 254 nm	Max absorbance for the aniline ring system.
Temp	30°C	Improves mass transfer and peak shape.
Injection	10 µL	Standard loop volume. [1]

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
10.0	60	40
12.0	10	90
15.0	10	90
15.1	95	5
20.0	95	5

Sample Preparation:

- Stock: Dissolve 10 mg APES in 10 mL Methanol (1 mg/mL).
- Diluent: Water:Methanol (90:10 v/v).
- Working: Dilute Stock to 0.1 mg/mL using Diluent. Filter through 0.22 µm PVDF filter.

Protocol B: LC-MS/MS for Trace Genotoxic Impurity Analysis

Objective: Quantify APES at <20 ppm relative to API (Trace Level). Mechanism: Electrospray Ionization in Positive Mode (ESI+) utilizes the high proton affinity of the aniline nitrogen to generate

. A Phenyl-Hexyl column is used to provide orthogonal selectivity (pi-pi interactions) to separate APES from the API matrix.

Mass Spectrometry Parameters (Sciex/Agilent Triple Quad)

- Ion Source: ESI Positive ()
- Precursor Ion: m/z 201.1 (Calculated mass: 200.26 Da)
- Product Ions (MRM):
 - Quantifier: 201.1
120.1 (Loss of , characteristic of sulfonamides).
 - Qualifier: 201.1
92.1 (Aniline fragment).

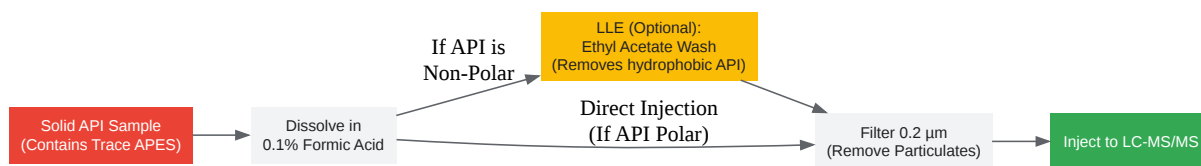
- Source Temp: 450°C
- Capillary Voltage: 3500 V

LC Conditions (Trace Level)

Parameter	Specification
Column	Phenomenex Kinetex Phenyl-Hexyl (2.1 x 100 mm, 2.6 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Flow Rate	0.4 mL/min
Gradient	5% B (0-1 min) 95% B (6 min) Hold (2 min).

Figure 2: Sample Preparation Workflow for Trace Analysis

To avoid matrix effects (ion suppression) from the high-concentration API, a liquid-liquid extraction (LLE) or specific dilution protocol is often required.



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Caption: Workflow for preparing API samples for trace APES quantification.

Validation & System Suitability

To ensure the method is "self-validating" per ICH Q2(R1) standards, the following criteria must be met before every run:

- Resolution (): > 2.0 between APES and the cyclic sultam impurity (if present).
- Tailing Factor (): < 1.5 for the APES peak (critical due to the amine group).
- Signal-to-Noise (S/N): > 10 for the Limit of Quantitation (LOQ) standard.
- Recovery: Spike the API with APES at the specification limit (e.g., 20 ppm). Recovery must be 80-120%.^[2]

Troubleshooting Guide:

- Issue: Peak Tailing.
 - Cause: Interaction of the aniline amine with residual silanols on the column.
 - Fix: Increase buffer concentration (up to 50 mM) or add 5% Methanol to Mobile Phase A. Ensure column is "End-capped."
- Issue: Split Peaks.
 - Cause: Sample solvent mismatch.
 - Fix: Ensure the sample diluent matches the initial mobile phase conditions (e.g., 95% Water).

References

- ICH Harmonised Tripartite Guideline.Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation.[3] [Link](#)
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